

SIM1 Western Blot Technical Support Center

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Compound of Interest

Compound Name: SIM1

Cat. No.: B8201591

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during **SIM1** western blotting experiments.

SIM1 Protein and Antibody Quick Facts

The following table summarizes key information for performing a western blot against the **SIM1** protein.

Parameter	Details	Source(s)
Gene Name	SIM BHLH Transcription Factor 1	[1]
Aliases	bHLHe14, Single-minded homolog 1	[2][3]
Protein Type	Basic helix-loop-helix (bHLH) PAS domain transcription factor	[3][4]
Expected Molecular Weight	Approximately 85 kDa	[4]
Cellular Localization	Nucleus	[5]
Recommended Positive Controls	HEK293 or 293A cell lysate, fetal kidney tissue	[1][2][6]
Typical Antibody Dilutions	1:1,000 - 1:2,000 or 1-3 µg/mL for primary antibody	[2][7]
Known Interactions	Forms complexes with other proteins, such as ARNT	[5]

Detailed Experimental Protocol for SIM1 Western Blot

This protocol provides a general framework for detecting **SIM1**. Optimal conditions may need to be determined empirically by the end-user.

1. Sample Preparation (Cell Lysate)

- Wash cells with ice-cold PBS.
- Lyse cells in RIPA buffer supplemented with fresh protease and phosphatase inhibitors.
- Incubate on ice for 30 minutes, vortexing occasionally.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.

- Transfer the supernatant to a new tube and determine the protein concentration using a BCA or Bradford assay.
- Add Laemmli sample buffer to the desired amount of protein (e.g., 35 µg) and boil at 95-100°C for 5-10 minutes to denature the proteins.[2]

2. SDS-PAGE

- Load the denatured protein samples and a molecular weight marker into the wells of a polyacrylamide gel (e.g., 4-12% gradient gel).
- Run the gel in 1X running buffer until the dye front reaches the bottom of the gel.

3. Protein Transfer

- Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.
- Ensure the gel and membrane are tightly sandwiched together to avoid bubbles or transfer artifacts.[8]
- Perform the transfer according to the transfer system manufacturer's instructions (e.g., wet or semi-dry transfer).
- After transfer, you can briefly stain the membrane with Ponceau S to visualize total protein and confirm successful transfer.[9]

4. Blocking

- Wash the membrane briefly with TBST (Tris-Buffered Saline with 0.1% Tween-20).
- Block the membrane in 5% non-fat dry milk or 5% BSA in TBST for at least 1 hour at room temperature to prevent non-specific antibody binding.[10]

5. Antibody Incubation

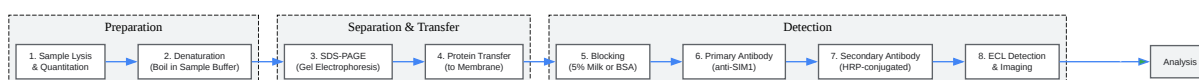
- Primary Antibody: Dilute the **SIM1** primary antibody in blocking buffer at the recommended concentration (e.g., 1:1,000).[7] Incubate the membrane with the primary antibody solution for 2 hours at room temperature or overnight at 4°C with gentle agitation.

- Washing: Wash the membrane three times for 5-10 minutes each with TBST to remove unbound primary antibody.[10]
- Secondary Antibody: Dilute the appropriate HRP-conjugated secondary antibody (e.g., anti-rabbit IgG) in blocking buffer. Incubate the membrane for 1 hour at room temperature with gentle agitation.[10]
- Final Washing: Wash the membrane three times for 10 minutes each with TBST.

6. Detection

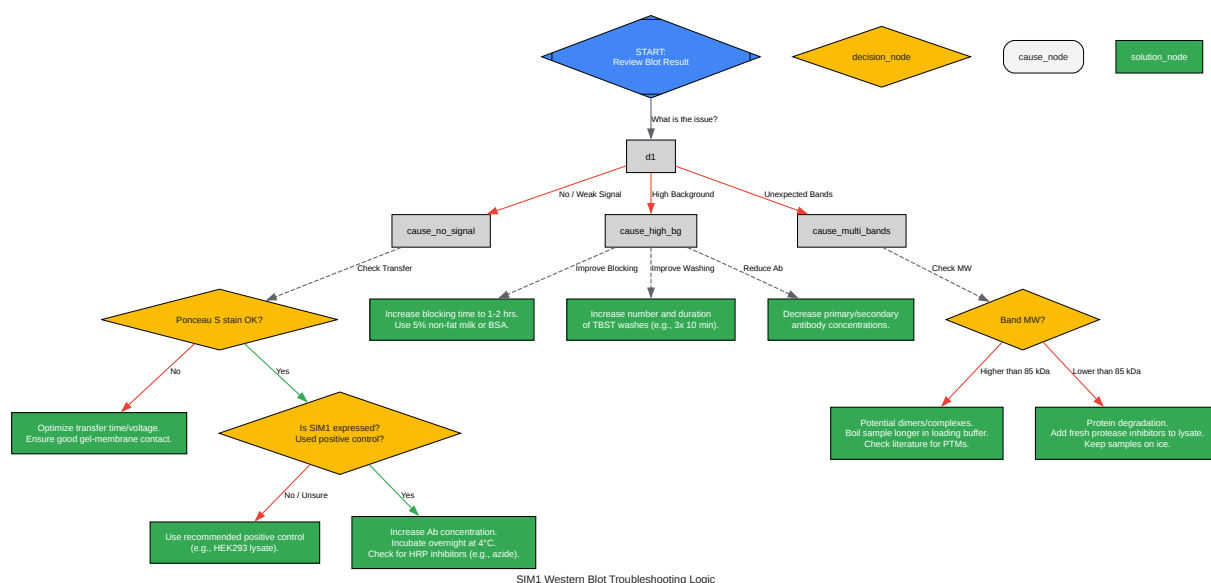
- Prepare the enhanced chemiluminescence (ECL) detection reagent according to the manufacturer's instructions.
- Incubate the membrane with the ECL reagent for the specified time (typically 1-5 minutes).
- Capture the chemiluminescent signal using a digital imager or X-ray film.

Visual Workflow and Troubleshooting Guides



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Caption: A standard workflow for performing a **SIM1** western blot experiment.



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